

A Comparative Guide to Glutaryl Chloride and Carbodiimide (EDC) Conjugation Chemistries

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Compound of Interest

Compound Name: *GLUTARYL CHLORIDE*

Cat. No.: *B1346644*

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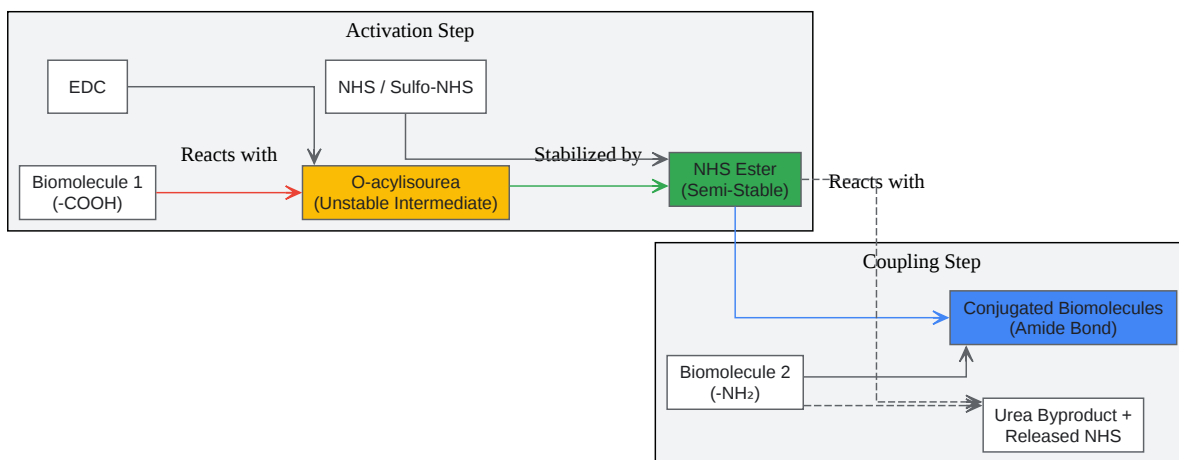
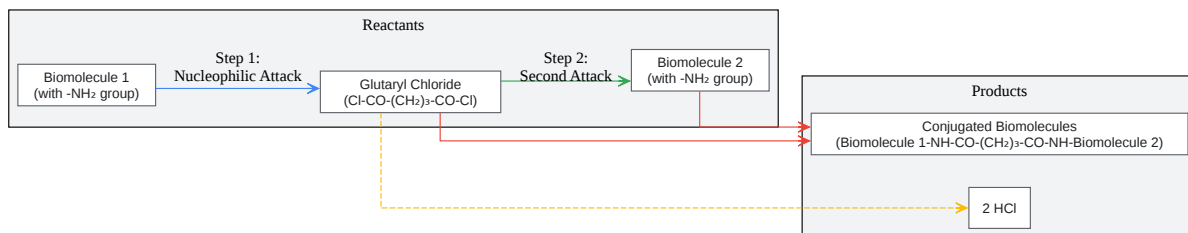
For researchers, scientists, and drug development professionals, the covalent linking of biomolecules—a process known as bioconjugation—is a cornerstone technique. The choice of crosslinking chemistry is critical to the success of applications ranging from antibody-drug conjugates (ADCs) and immunoassays to protein immobilization and drug delivery systems. This guide provides an objective comparison between two common conjugation chemistries: the homobifunctional acyl chloride, **glutaryl chloride**, and the zero-length carbodiimide, 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC).

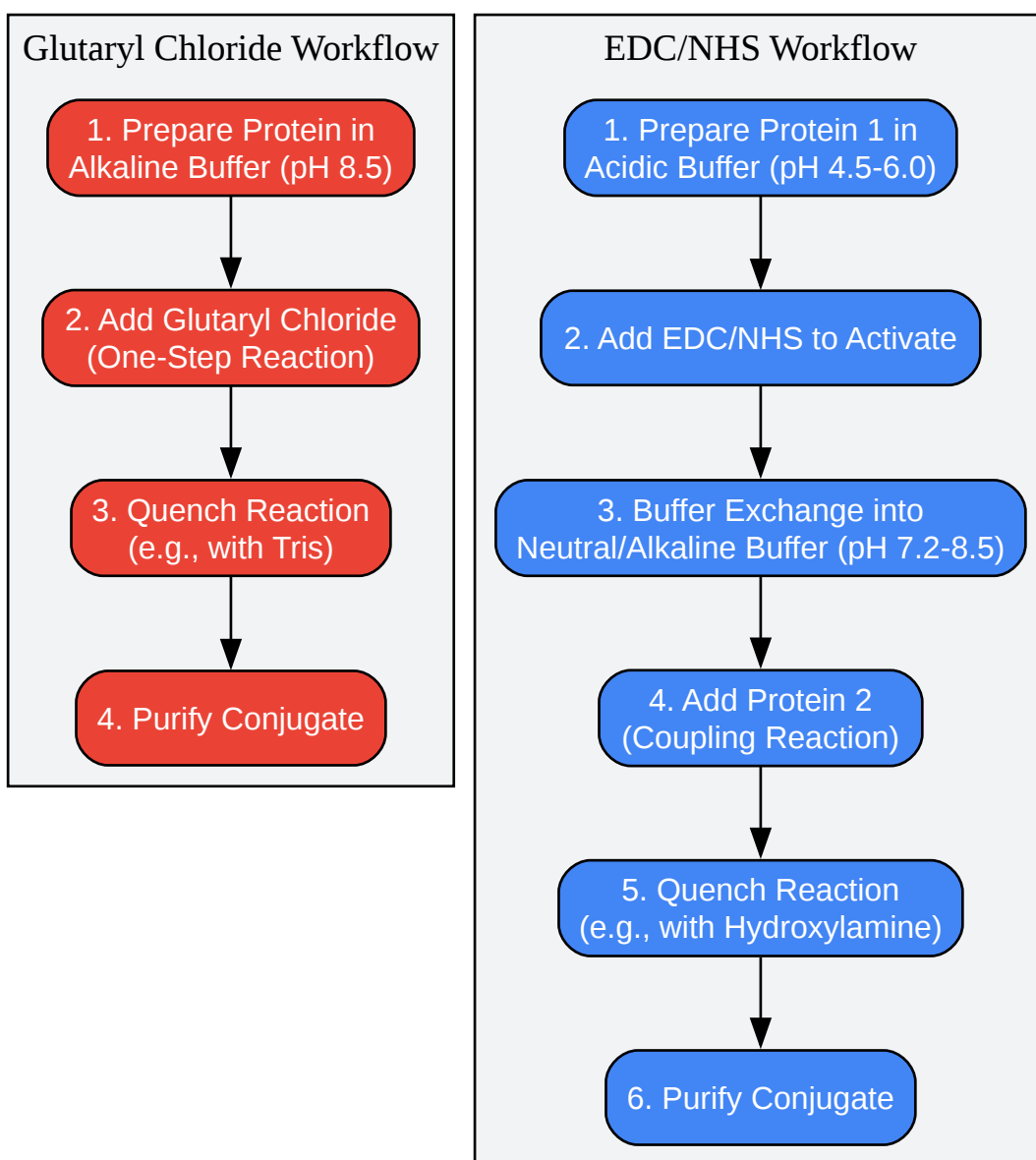
Mechanism of Action

The fundamental difference between these two chemistries lies in their reaction mechanism and the nature of the final covalent bond.

Glutaryl Chloride Chemistry

Glutaryl chloride is a bifunctional acyl chloride that acts as a homobifunctional crosslinker, meaning it has two identical reactive groups.^[1] It directly reacts with nucleophilic groups, primarily the ϵ -amino groups of lysine residues and the N-terminal α -amino group on proteins, to form stable amide bonds. The reaction proceeds via nucleophilic acyl substitution, releasing hydrochloric acid (HCl) as a byproduct. This chemistry introduces a five-carbon (glutaryl) spacer arm between the conjugated molecules.^[2]





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References

- 1. Glutaryl chloride - Wikipedia [en.wikipedia.org]

- 2. chemimpex.com [chemimpex.com]
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